An In-depth Technical Guide to the Crystal Structure of Nitric Acid Trihydrate

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Compound of Interest

Compound Name:	*Nitrate trihydrate*
CAS No.:	*13444-83-2*
Cat. No.:	*B8602457*

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Introduction

Nitric acid trihydrate ($HNO_3 \cdot 3H_2O$) is a crystalline solid of significant interest, not only for its fundamental role in atmospheric chemistry, particularly in the formation of polar stratospheric clouds which are implicated in ozone depletion, but also as a model system for studying proton hydration and hydrogen bonding in crystalline matrices. Structurally, it is more accurately described as diaquaoxonium nitrate, $[H_7O_3]^+[NO_3]^-$, highlighting the complete proton transfer from the nitric acid molecule to a water trimer. This guide provides a comprehensive technical overview of the crystal structure of the stable β-form of nitric acid trihydrate, detailing its crystallographic parameters, molecular geometry, and the intricate hydrogen-bonding network that defines its architecture. The experimental protocols for its characterization by single-crystal X-ray diffraction are also elucidated.

Crystal Structure Analysis of β-Nitric Acid Trihydrate

The definitive crystal structure of the stable β-form of nitric acid trihydrate was determined by Taesler and Olovsson in 1975 through single-crystal X-ray diffraction studies at low

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temperatures.[1]

Crystallographic Data

The crystal structure of β-nitric acid trihydrate has been characterized as orthorhombic. The fundamental crystallographic data are summarized in the table below.

Parameter	Value
Crystal System	Orthorhombic
Space Group	$P2_12_12_1$
a (Å)	9.4845 (4)
b (Å)	14.6836 (9)
c (Å)	3.4355 (2)
V (Å^3)	478.45
Z	4
Temperature (K)	85
Dx (g·cm^{-3})	1.625

Data sourced from Taesler and Olovsson (1975).[1]

Molecular Structure and Hydrogen Bonding

The structure is ionic, consisting of nitrate anions (NO_3^-) and diaquaoxonium cations ($H_7O_3^+$). The diaquaoxonium ion is formed by a central oxonium ion (H_3O^+) strongly hydrogen-bonded to two water molecules. These $H_7O_3^+$ units are further linked together by longer hydrogen bonds to form spiral chains. These chains are, in turn, connected to the nitrate ions via hydrogen bonds, creating a three-dimensional network.

The nitrate ion is essentially planar, with N-O bond lengths that are nearly equal, consistent with its resonant structure. One oxygen atom of the nitrate ion is involved in two hydrogen bonds, while the other two oxygen atoms each accept one hydrogen bond.

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Key intermolecular bond distances and angles that define the hydrogen-bonding network are presented below.

Bond/Angle	Atoms Involved	**Distance (Å) / Angle (°) **
Hydrogen Bond	$O(H_2O)\cdots O(H_3O^+)$	2.482 (2)
Hydrogen Bond	$O(H_2O)\cdots O(H_3O^+)$	2.576 (2)
Hydrogen Bond	$O(H_7O_3^+)\cdots O(H_7O_3^+)$	2.800 (2)
N-O Bond Distance	N-O(1)	1.261 (2)
N-O Bond Distance	N-O(2)	1.242 (2)
N-O Bond Distance	N-O(3)	1.248 (2)
O-N-O Angle	O(1)-N-O(2)	119.9 (1)
O-N-O Angle	O(1)-N-O(3)	119.2 (1)
O-N-O Angle	O(2)-N-O(3)	120.9 (1)

Data sourced from Taesler and Olovsson (1975).[1]

Experimental Protocols

The determination of the crystal structure of nitric acid trihydrate involves several critical experimental steps, from crystal growth to data analysis.

Single Crystal Growth

- Preparation of the Solution: An aqueous solution of nitric acid with a molar ratio of approximately 1:3 (HNO_3:H_2O) is prepared.
- Crystallization: The solution is sealed in a thin-walled glass capillary tube.
- Temperature Control: The capillary is cooled, and the temperature is carefully controlled to promote the growth of single crystals. For β-nitric acid trihydrate, crystals are grown with the c-axis preferentially aligned along the axis of the capillary. The melting point of the crystals is confirmed to be approximately -18.5°C.

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Single-Crystal X-ray Diffraction Data Collection

- Mounting: A suitable single crystal is selected and mounted on a goniometer head.
- Low-Temperature Conditions: The crystal is cooled to a low temperature (e.g., 85 K) using a cryostream of cold nitrogen gas. This minimizes thermal vibrations of the atoms, leading to a more precise determination of their positions.
- Diffractometer: A four-circle diffractometer equipped with a suitable X-ray source (e.g., Cu Kα radiation) is used for data collection.
- Data Collection Strategy: The diffractometer is programmed to collect reflection data over a range of crystal orientations. This is typically achieved by a series of ω-scans. Data is collected for a complete, unique set of reflections.

Structure Solution and Refinement

- Data Reduction: The raw diffraction data is processed to correct for experimental factors such as background scattering, Lorentz, and polarization effects.
- Space Group Determination: The systematic absences in the diffraction pattern are analyzed to determine the space group of the crystal. For β-nitric acid trihydrate, the absences (h00 with h odd, 0k0 with k odd, and 00l with l odd) are consistent with the space group $P2_12_12_1$.
- Structure Solution: The initial positions of the heavier atoms (oxygen and nitrogen) are determined using direct methods or Patterson methods.
- Structure Refinement: The atomic coordinates and thermal parameters are refined using a least-squares minimization procedure. This process iteratively adjusts the structural model to minimize the difference between the observed and calculated structure factors. Difference Fourier maps are used to locate the hydrogen atoms. The final refined structure is evaluated based on the R-factor, which is a measure of the agreement between the experimental data and the structural model.

Visualization of Workflows and Structures

To better illustrate the processes and relationships described, the following diagrams are provided.

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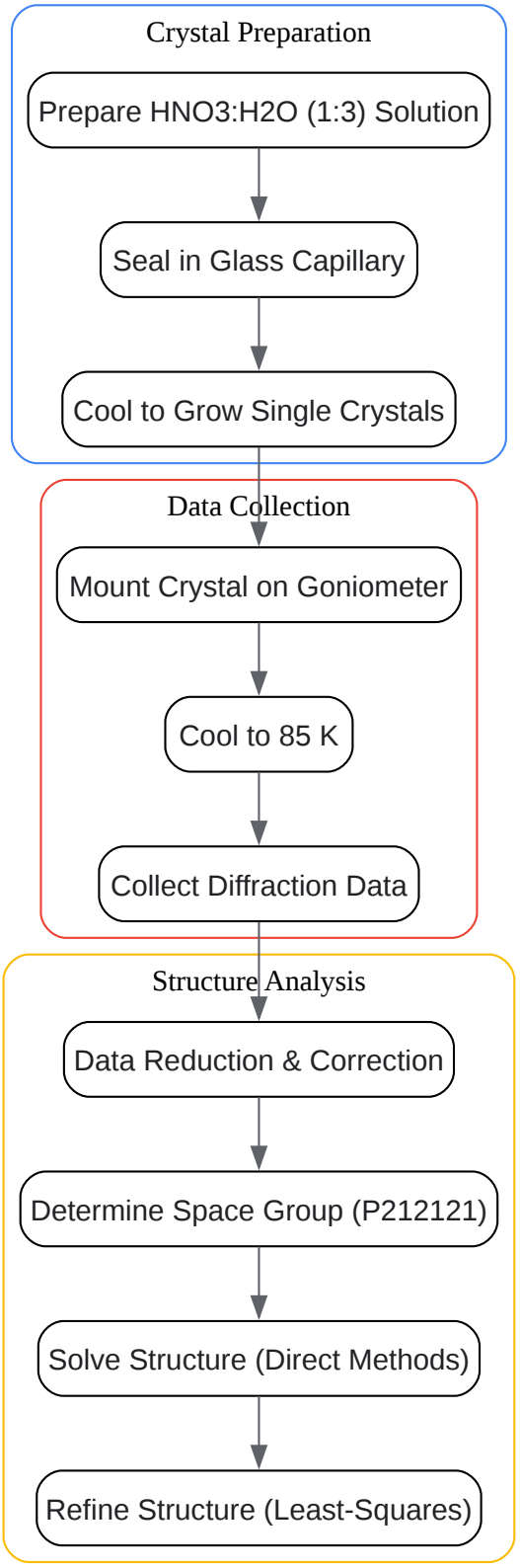

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Caption: Experimental workflow for the crystal structure analysis of nitric acid trihydrate.

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